

Application Notes and Protocols: Palladium-Catalyzed Cross-Coupling with Iodonium Salts

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Compound of Interest

Compound Name: Iodine cation

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Introduction

Palladium-catalyzed cross-coupling reactions are a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon and carbon-heteroatom bonds with remarkable efficiency and precision. While aryl halides have traditionally been the workhorse electrophiles in these transformations, the use of diaryliodonium salts has emerged as a powerful alternative, offering distinct advantages. These hypervalent iodine compounds are highly reactive, often enabling reactions to proceed under milder conditions and with faster kinetics than their halide counterparts.^[1] Furthermore, diaryliodonium salts are typically stable, crystalline solids that are easy to handle and store.^[1]

A key mechanistic feature of many palladium-catalyzed cross-couplings with iodonium salts is the involvement of a Pd(II)/Pd(IV) catalytic cycle, which can offer different reactivity and selectivity compared to the more common Pd(0)/Pd(II) pathway.^[1] This unique reactivity profile makes iodonium salts particularly valuable for challenging coupling reactions and late-stage functionalization in drug discovery and development.

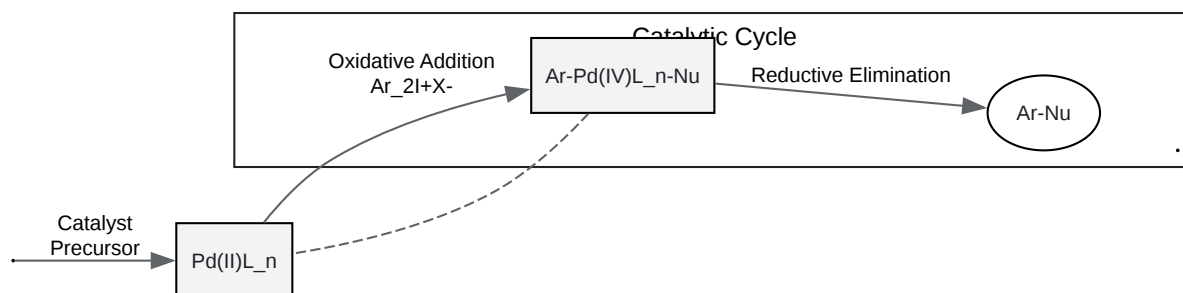
These application notes provide a comprehensive overview of palladium-catalyzed cross-coupling reactions utilizing diaryliodonium salts, complete with detailed experimental protocols for key transformations.

Advantages of Using Diaryliodonium Salts

- **High Reactivity:** Iodonium salts are more reactive than aryl halides, often leading to higher yields and shorter reaction times.
- **Mild Reaction Conditions:** Many couplings can be performed at or near room temperature, which is beneficial for substrates with sensitive functional groups.^[1]
- **Air and Moisture Stability:** Unlike some organometallic reagents, diaryliodonium salts are generally stable to air and moisture, simplifying reaction setup.^[1]
- **Unique Mechanistic Pathways:** The accessibility of the Pd(II)/Pd(IV) catalytic cycle can provide complementary selectivity to traditional cross-coupling reactions.^[1]

Core Signaling Pathway: The Pd(II)/Pd(IV) Catalytic Cycle

The generally accepted mechanism for many palladium-catalyzed cross-coupling reactions with diaryliodonium salts involves a Pd(II)/Pd(IV) catalytic cycle. This pathway is distinct from the Pd(0)/Pd(II) cycle commonly observed with aryl halides.



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Caption: Generalized Pd(II)/Pd(IV) catalytic cycle.

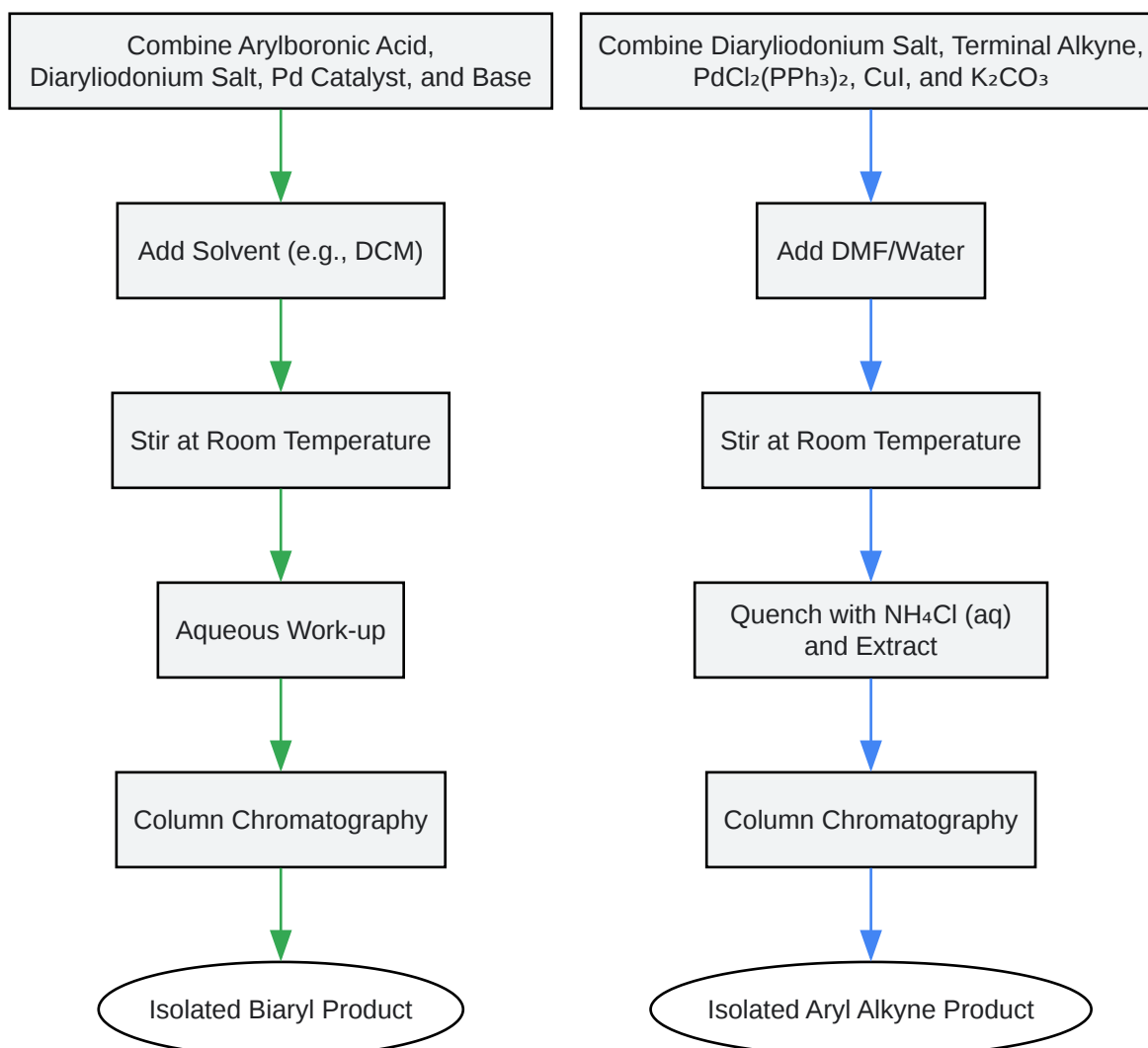
Experimental Protocols

The following section provides detailed experimental protocols for several key palladium-catalyzed cross-coupling reactions using diaryliodonium salts.

Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a versatile method for the formation of biaryl compounds. The use of diaryliodonium salts can facilitate this transformation under mild conditions.

Experimental Workflow: Suzuki-Miyaura Coupling



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References

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